

Essential Safety and Disposal Procedures for Hki-357

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Compound of Interest

Compound Name: Hki-357

Cat. No.: B1662958

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For researchers, scientists, and drug development professionals, the proper handling and disposal of the kinase inhibitor **Hki-357** is paramount to ensure laboratory safety and environmental protection. As an irreversible dual inhibitor of EGFR and ERBB2, **Hki-357** is utilized in cancer research and should be treated as a potentially cytotoxic agent. Adherence to strict disposal protocols is essential to mitigate risks.

Chemical and Physical Properties of Hki-357

A summary of the key quantitative data for **Hki-357** is presented below, providing a quick reference for laboratory personnel.

Property	Value	Source
Molecular Formula	C ₃₁ H ₂₉ ClFN ₅ O ₃	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	574.05 g/mol	--INVALID-LINK--, --INVALID-LINK--
IC ₅₀ for EGFR	34 nM	--INVALID-LINK--, --INVALID-LINK--
IC ₅₀ for ERBB2 (HER2)	33 nM	--INVALID-LINK--, --INVALID-LINK--
Appearance	Solid powder	--INVALID-LINK--
Purity	≥98% (HPLC)	--INVALID-LINK--
Solubility	Soluble in DMSO	--INVALID-LINK--
Storage (Solid)	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C. [1]	--INVALID-LINK--
Storage (Stock Solution)	Short term (days to weeks) at 0 - 4°C; Long term (months) at -20°C. [1]	--INVALID-LINK--

Proper Disposal Protocol for Hki-357 Waste

Given the cytotoxic potential of **Hki-357**, all waste generated from its use must be handled with extreme caution. The following step-by-step procedure outlines the recommended disposal plan.

1. Segregation at the Source:

- Immediately segregate all materials that have come into contact with **Hki-357**. This includes, but is not limited to:
 - Unused or expired **Hki-357** powder.

- Stock solutions and diluted solutions containing **Hki-357**.
- Contaminated personal protective equipment (PPE) such as gloves, lab coats, and safety glasses.
- Contaminated lab supplies, including pipette tips, tubes, flasks, and plates.
- Any materials used for cleaning spills.

2. Waste Container Requirements:

- Solid Waste: Use designated, leak-proof, and puncture-resistant containers clearly labeled as "Cytotoxic Waste" or "Chemotherapy Waste."^[2]^[3] These containers are often color-coded, typically purple or yellow with a purple lid, to distinguish them from other waste streams.^[3]
- Liquid Waste: Collect liquid waste containing **Hki-357** in sealed, leak-proof containers, also clearly labeled as "Cytotoxic Waste."
- Sharps Waste: Any sharps, such as needles or blades, contaminated with **Hki-357** must be disposed of in a designated sharps container that is also labeled for cytotoxic waste.^[2]

3. Labeling:

- All waste containers must be clearly labeled with the words "Cytotoxic Waste" and the universal biohazard symbol. The primary active chemical (**Hki-357**) should also be identified on the label.

4. Storage Pending Disposal:

- Store cytotoxic waste in a secure, designated area away from general laboratory traffic. This area should be clearly marked with warning signs.

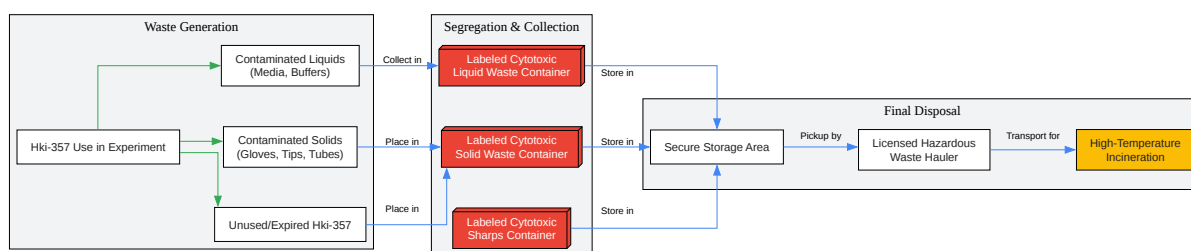
5. Final Disposal:

- Cytotoxic waste must not be disposed of in general trash or poured down the drain.^[4]

- The only approved method for the final disposal of cytotoxic waste is high-temperature incineration by a licensed hazardous waste disposal company.[5]
- Follow your institution's specific procedures for arranging the pickup and disposal of hazardous chemical waste.

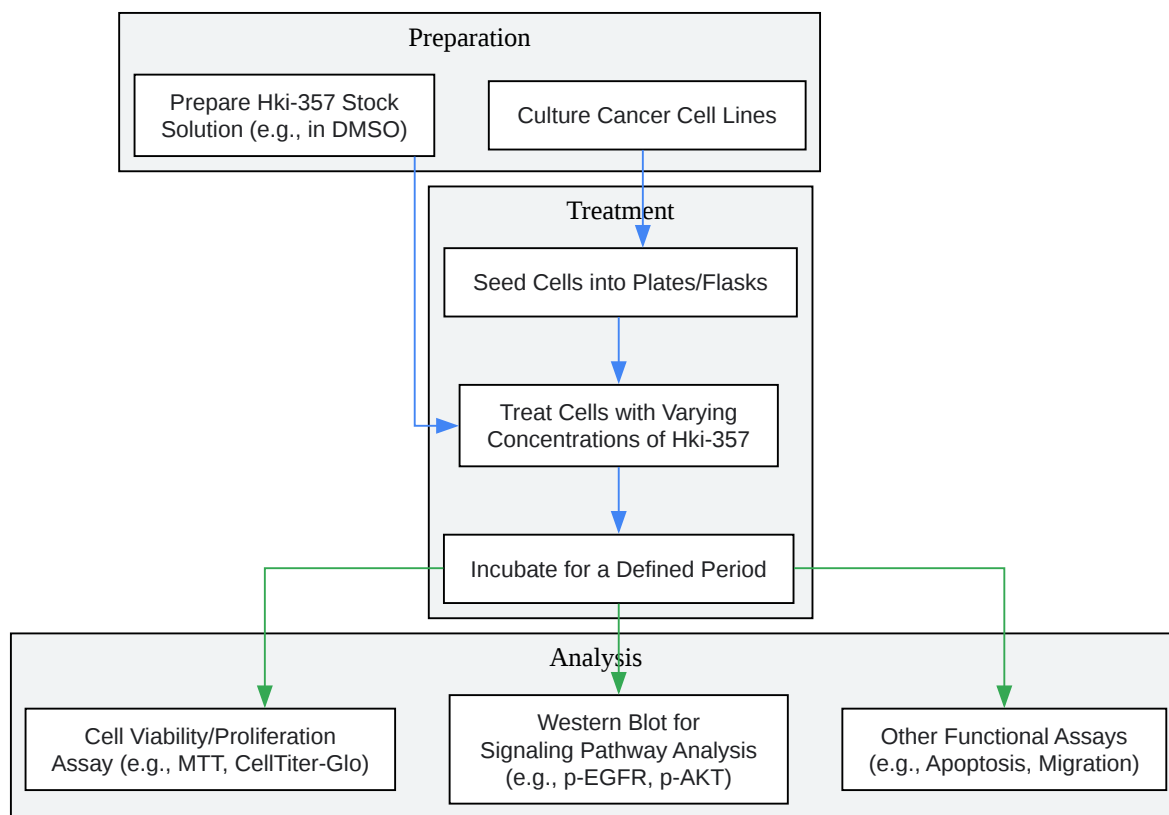
Visual Guides for Laboratory Procedures

To further aid in the safe and effective use of **Hki-357**, the following diagrams illustrate the proper disposal workflow and a typical experimental protocol.



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Caption: Workflow for the proper disposal of **Hki-357** waste.



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Caption: Typical experimental workflow for a kinase inhibitor.

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